

An In-depth Technical Guide to Diisobutyl Perylene-3,9-dicarboxylate

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Compound of Interest

Compound Name: *Diisobutyl perylene-3,9-dicarboxylate*

Cat. No.: *B1346620*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Diisobutyl perylene-3,9-dicarboxylate is a fluorescent organic compound belonging to the perylene dicarboxylate ester family. Its rigid, aromatic perylene core imparts strong photophysical properties, making it a compound of significant interest in various scientific and industrial fields. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed synthesis and purification protocols, and its current and potential applications, particularly in bioimaging and materials science. While its direct interactions with specific biological signaling pathways are still an emerging area of research, its utility as a fluorescent probe suggests potential for advanced applications in drug delivery and diagnostics.

Chemical and Physical Properties

Diisobutyl perylene-3,9-dicarboxylate, also known by its IUPAC name bis(2-methylpropyl) perylene-3,9-dicarboxylate, is characterized by the molecular formula $C_{30}H_{28}O_4$ and a molecular weight of approximately 452.54 g/mol.[1] Its unique structure, featuring a polycyclic aromatic hydrocarbon core with isobutyl ester groups at the 3 and 9 positions, governs its physicochemical properties.[1] There are some discrepancies in the reported physical appearance, with some sources describing it as a colorless liquid and others as a solid or dark green powder, which may depend on its purity and isomeric composition.[1][2]

Property	Value	Reference
Molecular Formula	C ₃₀ H ₂₈ O ₄	[1][2][3]
Molecular Weight	452.54 g/mol	[1][4][5][6]
CAS Number	2744-50-5	[1][2][3]
IUPAC Name	diisobutyl perylene-3,9-dicarboxylate	[1][2]
Synonyms	bis(2-methylpropyl) perylene-3,9-dicarboxylate, Perylenedicarboxylic Acid Diisobutyl Ester, Solvent Green 5	[4][6]
Physical Form	Solid or colorless liquid	[1][2]
Boiling Point	~246°C or 614.3°C at 760 mmHg	[1][4]
Density	1.217 g/cm ³	[1][4]
Solubility	Insoluble in water; soluble in organic solvents such as toluene.	[6]

Synthesis and Purification

The most common method for synthesizing **Diisobutyl perylene-3,9-dicarboxylate** is through the esterification of perylene-3,9-dicarboxylic acid with isobutanol.[1] This reaction is typically catalyzed by a strong acid, such as sulfuric acid or p-toluenesulfonic acid, and requires the removal of water to drive the reaction to completion.[1]

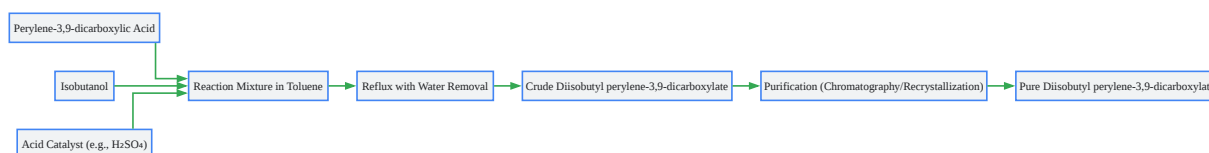
Experimental Protocol: Esterification of Perylene-3,9-dicarboxylic Acid

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, suspend perylene-3,9-dicarboxylic acid in a mixture of isobutanol (serving as

both reactant and solvent) and a non-polar solvent like toluene to aid in azeotropic water removal.

- **Catalyst Addition:** Add a catalytic amount of p-toluenesulfonic acid or a few drops of concentrated sulfuric acid to the mixture.
- **Reflux:** Heat the mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap. Continue the reflux until no more water is collected, indicating the completion of the reaction.
- **Workup:** After cooling, the reaction mixture is typically washed with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine. The organic layer is then dried over anhydrous magnesium sulfate.
- **Purification:** The crude product is purified by removing the solvent under reduced pressure. Further purification can be achieved through column chromatography on silica gel or by recrystallization. Purity is assessed by High-Performance Liquid Chromatography (HPLC) with UV detection, with a purity of >98% being achievable.^[1] Structural confirmation is obtained through ¹H-NMR spectroscopy and elemental analysis.^[1]

An alternative synthetic route involves the use of phosphorus trichloride in a nitrobenzene solvent for the condensation of 3,9-perylene dicarboxylic acid and isobutanol.^[7]



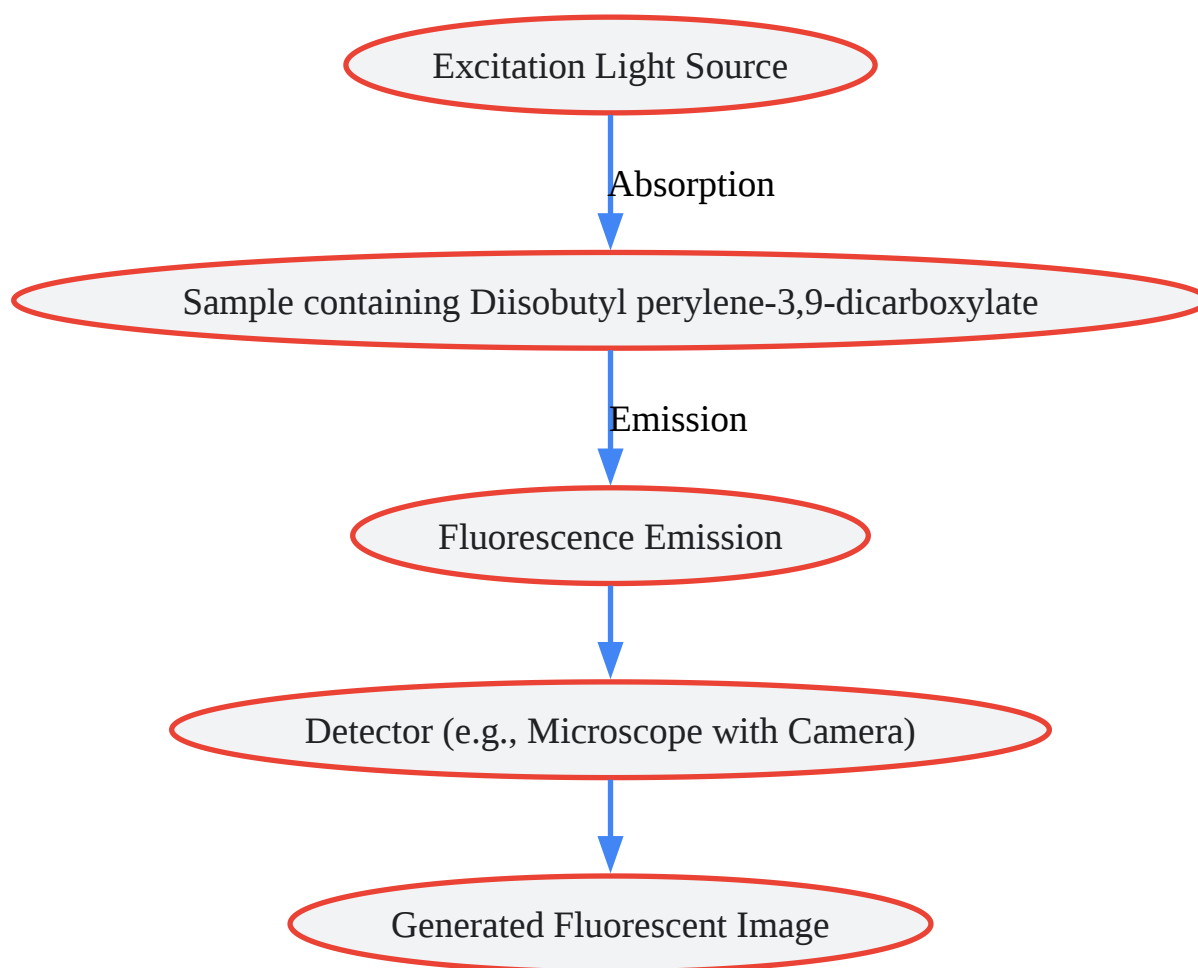
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Synthesis workflow for **Diisobutyl perylene-3,9-dicarboxylate**.

Applications

The rigid and extensive π -conjugated system of the perylene core gives **Diisobutyl perylene-3,9-dicarboxylate** its characteristic strong fluorescence, making it suitable for a variety of applications.

- **Fluorescent Dyes and Pigments:** It is commercially known as Solvent Green 5 and is used for coloring various materials.[\[6\]](#)
- **Bioimaging:** Its high quantum yield and photostability make it an excellent candidate for a fluorescent marker in biological imaging. It can be used to label cellular structures or track biological processes.
- **Materials Science:** This compound is utilized in the fabrication of organic light-emitting diodes (OLEDs) and organic photovoltaics (OPVs) due to its electron-transport and light-emitting properties.
- **Drug Delivery Research:** While specific applications are in early stages, there is interest in using perylene derivatives in drug delivery systems, where their fluorescence can be used to monitor the delivery and release of therapeutic agents.[\[1\]](#)



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Logical workflow of bioimaging using a fluorescent probe.

Biological Interactions and Drug Development

Currently, there is limited specific information available regarding the direct interaction of **Diisobutyl perylene-3,9-dicarboxylate** with defined signaling pathways in biological systems. Its mechanism of action in a biological context is primarily related to its photophysical properties, which allow it to act as a fluorescent probe.^[1]

For drug development professionals, the key value of this molecule lies in its potential as a component of more complex systems. For instance, it could be incorporated into nanoparticles or larger drug conjugates to:

- **Track Delivery:** The inherent fluorescence allows for real-time tracking of the drug delivery vehicle's biodistribution and cellular uptake.
- **Image-Guided Therapy:** It can be used in theranostic systems where it provides a diagnostic signal (fluorescence) while a linked therapeutic agent performs its function.

Future research is needed to elucidate any intrinsic biological activity of **Diisobutyl perylene-3,9-dicarboxylate** and to identify any specific cellular targets or pathways it may modulate.

Conclusion

Diisobutyl perylene-3,9-dicarboxylate is a versatile organic molecule with a robust set of photophysical properties. While its primary applications have been in materials science and as a fluorescent dye, its potential in the biomedical field, particularly in bioimaging and as a component of advanced drug delivery systems, is an active area of interest. This guide has provided the core technical information required for researchers and drug development professionals to understand and utilize this compound in their work. Further investigation into its specific biological interactions will undoubtedly open up new avenues for its application in medicine and biology.

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